

# Quantifying Mitochondrial Hypochlorous Acid with Mito-Rh-S: Application Notes and Protocols

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## Compound of Interest

Compound Name: Mito-Rh-S

Cat. No.: B12386534

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## Introduction

Hypochlorous acid (HClO), a potent reactive oxygen species (ROS), is increasingly recognized for its significant role in various physiological and pathological processes within the mitochondria.[1][2][3] Dysregulation of mitochondrial HClO levels has been implicated in conditions such as ferroptosis, a form of iron-dependent programmed cell death.[1][4] Accurate quantification of mitochondrial HClO is therefore crucial for understanding its cellular functions and for the development of novel therapeutics targeting mitochondria-related diseases.

**Mito-Rh-S** is a ratiometric, near-infrared (NIR) fluorescent probe specifically designed for the real-time detection and quantification of HClO within the mitochondria. Its rapid response time, large Stokes shift, and high signal-to-noise ratio make it an ideal tool for researchers in cell biology and drug discovery. These application notes provide detailed protocols for the use of **Mito-Rh-S** to quantify mitochondrial HClO in living cells.

## Product Information

Property	Specification
Product Name	Mito-Rh-S
Target	Mitochondrial Hypochlorous Acid (HClO)
Fluorescence Type	Ratiometric, Near-Infrared (NIR)
Response Time	~2 seconds
Emission Shift	~115 nm
Excitation Wavelength	~510 nm (ratiometric imaging may require a second excitation wavelength)
Emission Wavelength	~580 nm and a second emission peak for ratiometric analysis

## Quantitative Data

Table 1: Performance Characteristics of **Mito-Rh-S**

Parameter	Value	Reference
Detection Limit	Nanomolar (nM) range	
Linear Range	Typically 0-20 $\mu$ M of HClO	
Fluorescence Enhancement	Up to 150-fold upon reaction with HClO	
Optimal pH Range	3.0 - 10.0	

Table 2: Selectivity of **Mito-Rh-S**

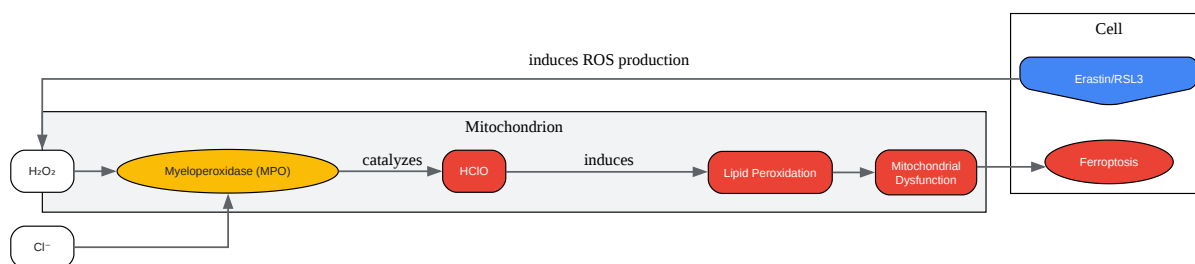
**Mito-Rh-S** exhibits high selectivity for HClO over other reactive oxygen and nitrogen species.

Interfering Species	Relative Fluorescence Response
Hydrogen peroxide (H <sub>2</sub> O <sub>2</sub> )	Minimal
Superoxide (O <sub>2</sub> <sup>-</sup> )	Minimal
Nitric oxide (NO)	Minimal
Peroxynitrite (ONOO <sup>-</sup> )	Minimal
Hydroxyl radical (•OH)	Minimal

## Signaling Pathway and Experimental Workflow

### Mitochondrial HClO Production and Role in Ferroptosis

Hypochlorous acid is primarily generated in mitochondria through the enzymatic activity of myeloperoxidase (MPO), which catalyzes the reaction between hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) and chloride ions (Cl<sup>-</sup>). Elevated levels of mitochondrial HClO can lead to oxidative stress, lipid peroxidation, and ultimately trigger ferroptosis.

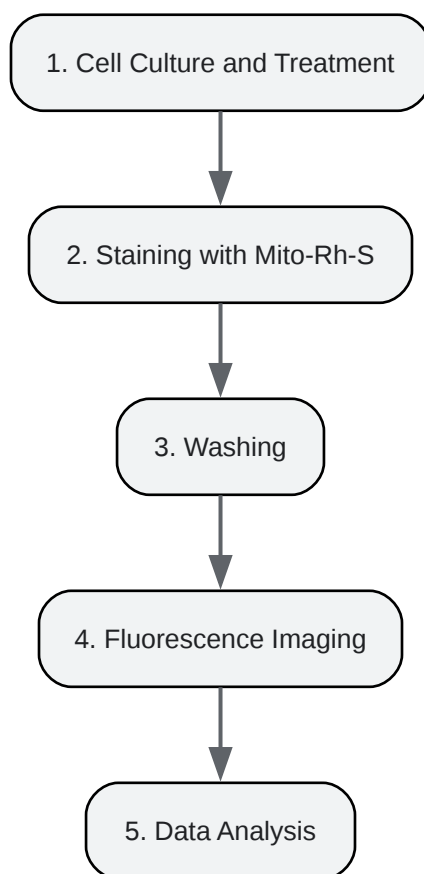


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Caption: Mitochondrial HClO production pathway leading to ferroptosis.

## Experimental Workflow for Quantifying Mitochondrial HClO

The following diagram outlines the general workflow for using **Mito-Rh-S** to quantify mitochondrial HClO in living cells.



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## References

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